

Unilateral vs. Bilateral Reinnervation in Bilateral Vocal Fold Paralysis: A Comparative Guide

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Compound of Interest

Compound Name: BVFP

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Bilateral vocal fold paralysis (**BVFP**) presents a significant clinical challenge, primarily characterized by airway obstruction. Laryngeal reinnervation techniques offer a dynamic surgical solution aimed at restoring vocal fold function, thereby improving breathing, voice, and swallowing. The two main strategies involve either unilateral or bilateral reinnervation of the laryngeal muscles. This guide provides a detailed comparison of the outcomes, supported by experimental data, to inform research and clinical perspectives in the management of **BVFP**.

Comparison of Quantitative Outcomes

The decision between unilateral and bilateral reinnervation in **BVFP** is influenced by the surgical technique and the specific goals for the patient. The Nerve-Muscle Pedicle (NMP) technique has been historically used for both unilateral and bilateral vocal fold paralysis, offering a basis for comparing success rates. More recently, bilateral selective laryngeal reinnervation (BSLR) has emerged as a sophisticated approach specifically for **BVFP**.

Outcome Measure	Unilateral Reinnervation (NMP Technique for Unilateral VFP)	Bilateral Reinnervation (NMP Technique for BVFP)	Bilateral Selective Laryngeal Reinnervation (BSLR for BVFP)
Overall Success Rate	88% ^[1]	74% ^[1]	Not directly reported as a single percentage; success is measured by decannulation and functional recovery.
Decannulation Rate	Not applicable (primarily for unilateral paralysis)	Data not consistently reported for NMP alone.	In a pediatric case series, all 8 patients were successfully decannulated. ^[2] In another study, all 5 adult patients were tracheostomy-free after a minimum follow-up of 48 months.
Airway Restoration	Not the primary goal.	Successful airway restoration, but with a late deterioration (2-5 years post-surgery) in approximately 17% of cases due to cricoarytenoid arthritis. ^[1]	Successful in restoring inspiratory abduction. In one study, 2 patients showed complete bilateral abductor movement, and 2 showed partial bilateral or unilateral movement.
Voice Quality	Generally good voice correction that is maintained indefinitely. ^[1]	Voice outcomes are considered, but airway is the priority.	Voice quality, as measured by the GRBAS scale, improved in 6 of 8

pediatric patients in one study.[2]

Swallowing Function

Generally preserved.

Generally preserved.

Normal swallowing was recovered in all patients in one adult study.

Experimental Protocols

Nerve-Muscle Pedicle (NMP) Flap Technique

The NMP technique aims to reinnervate the posterior cricoarytenoid (PCA) muscle to restore abduction of the vocal fold.

Objective: To provide an active, neurologically intact muscle-nerve unit to the paralyzed PCA muscle.

Methodology:

- **Incision and Exposure:** A horizontal cervical incision is made, and the strap muscles are retracted to expose the ansa cervicalis nerve and the omohyoid muscle.
- **Pedicle Harvest:** A small block of the omohyoid muscle is harvested with its innervating branch from the ansa cervicalis nerve and its blood supply intact.
- **Laryngeal Exposure:** The thyroid cartilage is rotated to expose the PCA muscle.
- **Implantation:** A pocket is created within the PCA muscle, and the NMP flap is sutured into this pocket, ensuring contact between the nerve-muscle pedicle and the denervated muscle fibers.
- **Closure:** The larynx is returned to its normal position, and the incision is closed in layers.

Bilateral Selective Laryngeal Reinnervation (BSLR)

BSLR is a more complex procedure that aims to separately reinnervate the abductor and adductor muscles of the larynx to restore more physiological vocal fold movement.

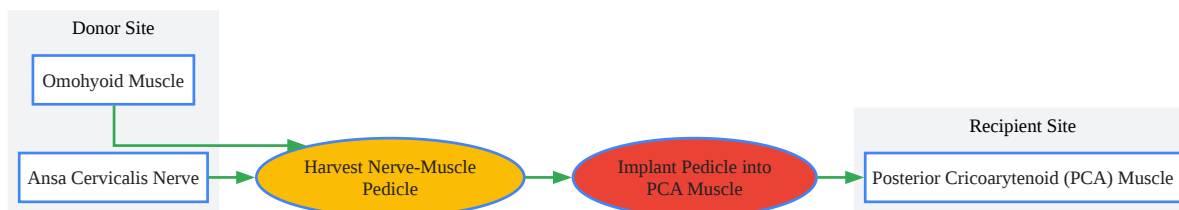
Objective: To provide separate and appropriate neural inputs to the PCA muscles for inspiration-induced abduction and to the adductor muscles for phonation and swallowing.

Methodology:

- **Incision and Nerve Identification:** A bilateral cervical incision is made. The recurrent laryngeal nerves (RLNs), phrenic nerve, and ansa cervicalis are identified.
- **Donor Nerve Preparation:**
 - **For Abduction:** A branch of the phrenic nerve (often from the C3 root) is identified and transected. A nerve graft (e.g., from the great auricular nerve) is often used.
 - **For Adduction:** The ansa cervicalis or the thyrohyoid branch of the hypoglossal nerve is identified.
- **Recipient Nerve Preparation:** The RLN is dissected, and its branches to the abductor (PCA) and adductor muscles are isolated.
- **Neurorrhaphy (Nerve Anastomosis):**
 - **Abductor Pathway:** The phrenic nerve (or graft) is coapted to the distal stump of the RLN branch innervating the PCA muscle, typically on both sides.
 - **Adductor Pathway:** The ansa cervicalis is anastomosed to the distal stump of the RLN branch innervating the adductor muscles, also bilaterally.
- **Closure:** The incisions are closed in layers.

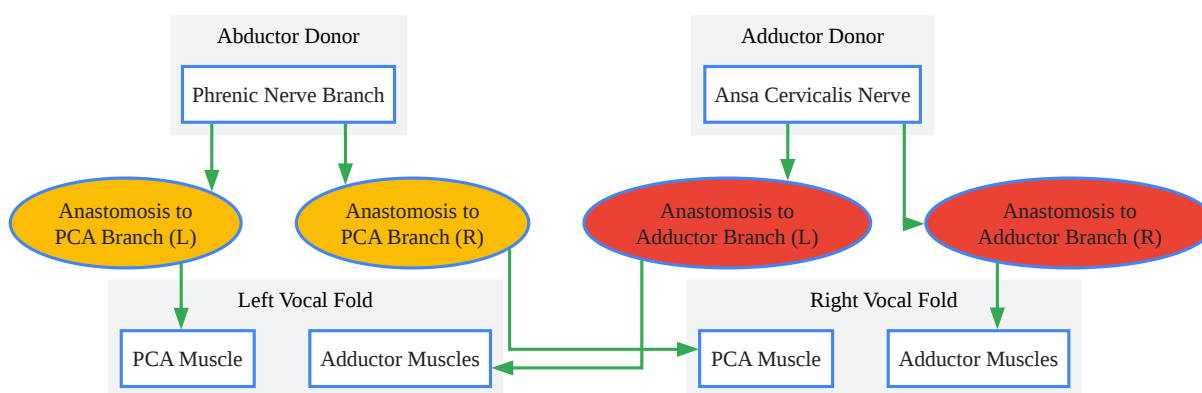
Visualizing the Reinnervation Strategies

To better understand the surgical workflows, the following diagrams illustrate the key steps in unilateral NMP and bilateral selective reinnervation.



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Unilateral Nerve-Muscle Pedicle (NMP) Reinnervation Workflow.



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Bilateral Selective Laryngeal Reinnervation (BSLR) Workflow.

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References

- 1. Long-term results of nerve-muscle pedicle reinnervation for laryngeal paralysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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